

Application Notes and Protocols for Labeling Peptides with Atto 590 NHS Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Atto 590 NHS ester

Cat. No.: B1515295

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Introduction

Atto 590 is a fluorescent label belonging to the rhodamine dye family, characterized by its strong absorption, high fluorescence quantum yield, and excellent photostability.^{[1][2][3]} These properties make it an ideal candidate for various life science applications, including the labeling of peptides and proteins for use in fluorescence microscopy, single-molecule detection, and flow cytometry.^{[1][4]} The N-hydroxysuccinimide (NHS) ester of Atto 590 is a widely used derivative that efficiently reacts with primary amines, such as the N-terminus of a peptide or the side chain of a lysine residue, to form a stable amide bond. This document provides a detailed protocol for the conjugation of **Atto 590 NHS ester** to peptides, along with key technical data and workflow diagrams.

Quantitative Data Summary

The following table summarizes the key quantitative data for Atto 590 and its NHS ester derivative.

Parameter	Value	Reference
Molecular Weight (MW)	788.24 g/mol	
Excitation Maximum (λ_{abs})	593 nm	
Emission Maximum (λ_{fl})	622 nm	
Molar Extinction Coefficient (ϵ_{max})	$1.2 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	
Fluorescence Quantum Yield (η_{fl})	80%	
Fluorescence Lifetime (τ_{fl})	3.7 ns	
Correction Factor (CF280)	0.43	
Optimal pH for Labeling	8.0 - 9.0	
Recommended Storage	-20°C, protected from light and moisture	

Experimental Protocols

This section details the materials, reagents, and step-by-step methodology for conjugating **Atto 590 NHS ester** to a peptide.

Materials and Reagents

- Peptide with a primary amine group (N-terminus or lysine residue)
- **Atto 590 NHS ester**
- Amine-free, anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3-8.5
- Purification column: Sephadex G-25 or equivalent gel filtration column or Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) system.

- Phosphate-Buffered Saline (PBS), pH 7.4

Step-by-Step Protocol

1. Preparation of Reagents:

- **Peptide Solution:** Dissolve the peptide in the reaction buffer to a final concentration of 1-10 mg/mL. Ensure the peptide solution is free from any amine-containing substances like Tris or glycine. If the peptide is in a buffer containing amines, it should be dialyzed against PBS.
- **Atto 590 NHS Ester Stock Solution:** Immediately before use, dissolve the **Atto 590 NHS ester** in amine-free, anhydrous DMF or DMSO to a concentration of 1-10 mg/mL. This solution is sensitive to moisture and should be prepared fresh.

2. Labeling Reaction:

- **Molar Ratio Calculation:** The optimal molar ratio of dye to peptide can vary. A starting point is a 2 to 10-fold molar excess of the **Atto 590 NHS ester** to the peptide.
- **Reaction Incubation:** Add the calculated volume of the **Atto 590 NHS ester** stock solution to the peptide solution. Gently mix and incubate the reaction at room temperature for 1 to 4 hours, protected from light. For Atto 590 NHS, a longer incubation time of up to 18 hours at room temperature may be required for the reaction to be completed.

3. Purification of the Labeled Peptide:

- **Gel Filtration:** Separate the labeled peptide from the unreacted dye and hydrolysis byproducts using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with PBS. The first colored fraction to elute will be the Atto 590-labeled peptide.
- **RP-HPLC:** For higher purity, RP-HPLC is a suitable method. Use a C18 column with a gradient of water (with 0.1% TFA) and acetonitrile (with 0.1% TFA).

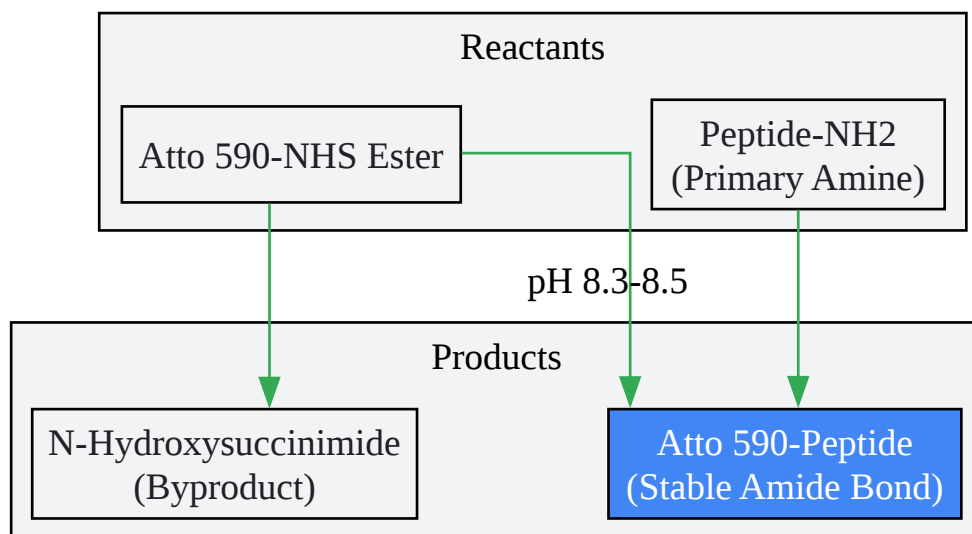
4. Characterization and Storage:

- **Concentration and Degree of Labeling (DOL):** The concentration of the labeled peptide and the DOL can be determined spectrophotometrically.

- Storage: Store the purified, labeled peptide at -20°C or -80°C, protected from light.

Visualizations

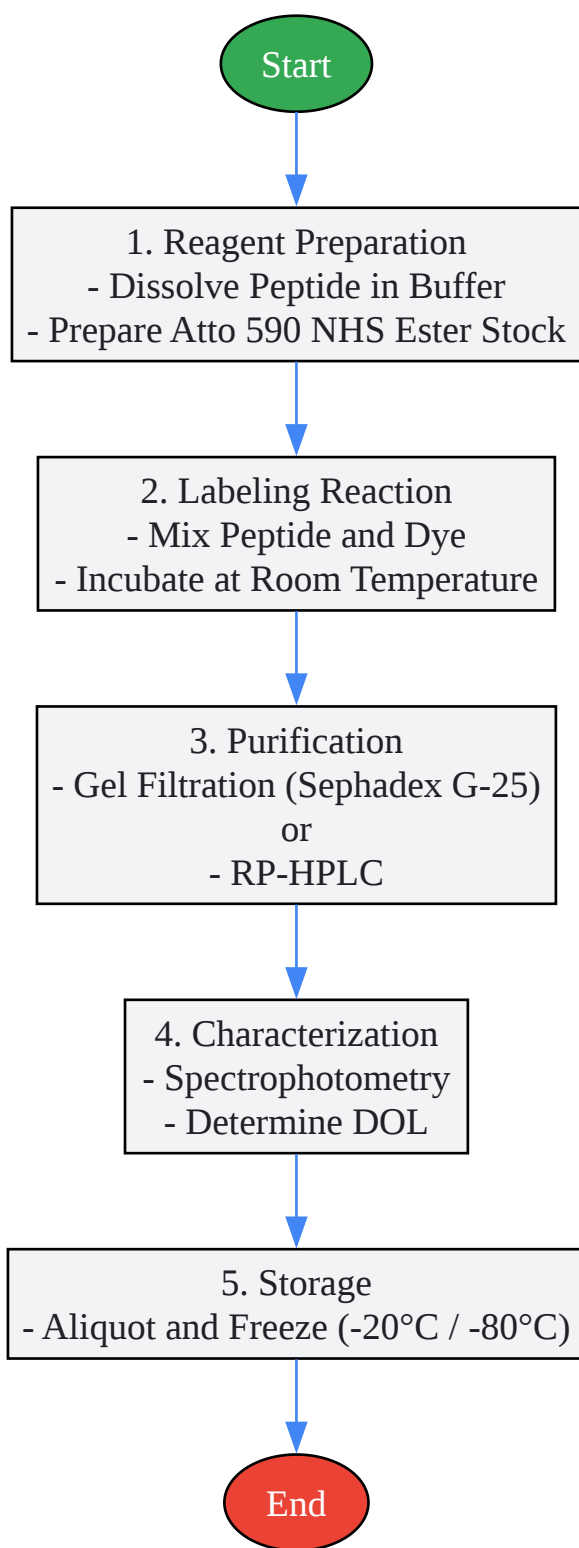
Chemical Reaction of Atto 590 NHS Ester with a Peptide



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Caption: Covalent bond formation between a peptide's primary amine and **Atto 590 NHS ester**.

Experimental Workflow for Peptide Labeling



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Caption: Step-by-step workflow for labeling peptides with **Atto 590 NHS ester**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Labeling Peptides with Atto 590 NHS Ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1515295#how-to-label-peptides-with-atto-590-nhs-ester]

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